

synthesis of iron picrate by reaction of picric acid with iron powder

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Compound of Interest

Compound Name: *Ferrous picrate*

Cat. No.: *B1611519*

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Synthesis of Iron(II) Picrate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the synthesis of iron(II) picrate through the direct reaction of picric acid with iron powder. Iron(II) picrate, a compound of interest for its energetic properties and potential applications in various fields, can be reliably synthesized in a laboratory setting. This document provides a comprehensive overview of the experimental protocol, quantitative data, and a visualization of the synthesis workflow.

Physicochemical Properties of Synthesized Iron(II) Picrate

The direct reaction of picric acid with iron powder yields iron(II) picrate as a hydrated salt. The properties of the synthesized product are summarized below.

Property	Value	Reference
Chemical Formula	$\text{Fe}(\text{C}_6\text{H}_2\text{N}_3\text{O}_7)_2 \cdot n\text{H}_2\text{O}$	[1]
Iron Valence State	Fe^{2+}	[1]
Hydration State	Hexahydrate to Octahydrate	[1]
Dehydration Temperature	300-400 K	[1]
Appearance	Yellow to black crystals	[1]

Thermal Analysis Data

Thermal analysis provides critical information regarding the stability and decomposition of iron(II) picrate. The following table summarizes the key findings from Differential Scanning Calorimetry (DSC) and Thermogravimetry (TG) analyses.

Analysis	Observation	Temperature	Reference
DSC	Onset of decomposition	Lower than picric acid	[1]
TG	Dehydration of combined water	300-400 K	[1]

Experimental Protocol: Synthesis of Iron(II) Picrate from Iron Powder and Picric Acid

This section provides a detailed methodology for the synthesis of iron(II) picrate as reported in the scientific literature.[1]

Materials:

- Picric acid
- Iron powder (200 mesh)
- Deionized water

- Dichloromethane

Equipment:

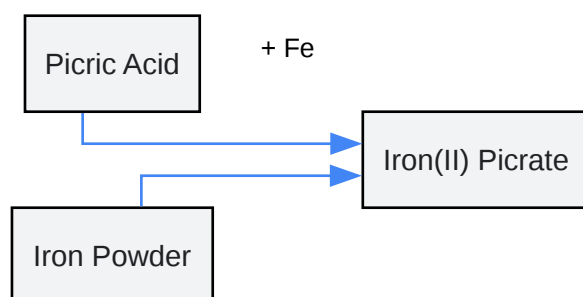
- Beaker (1000 ml)
- Magnetic stirrer
- pH meter
- Filtration apparatus
- Drying oven or ventilation hood

Procedure:

- Preparation of Saturated Picric Acid Solution: Dissolve a sufficient amount of picric acid in 500 ml of deionized water to create a saturated solution.
- Reaction: Slowly add 20 g of 200 mesh iron powder to the saturated picric acid solution at room temperature.
- Stirring: Stir the mixture for 2 hours. The reaction is considered complete when the pH of the solution reaches 6.
- Filtration: Filter the reacted solution to separate the unreacted iron powder precipitate.
- Drying: Dry the filtrate by ventilation in a fume hood to obtain the crystalline product. The resulting crystals may be yellow or black.
- Purification: Purify the synthesized iron picrate by washing with dichloromethane to remove any unreacted picric acid.

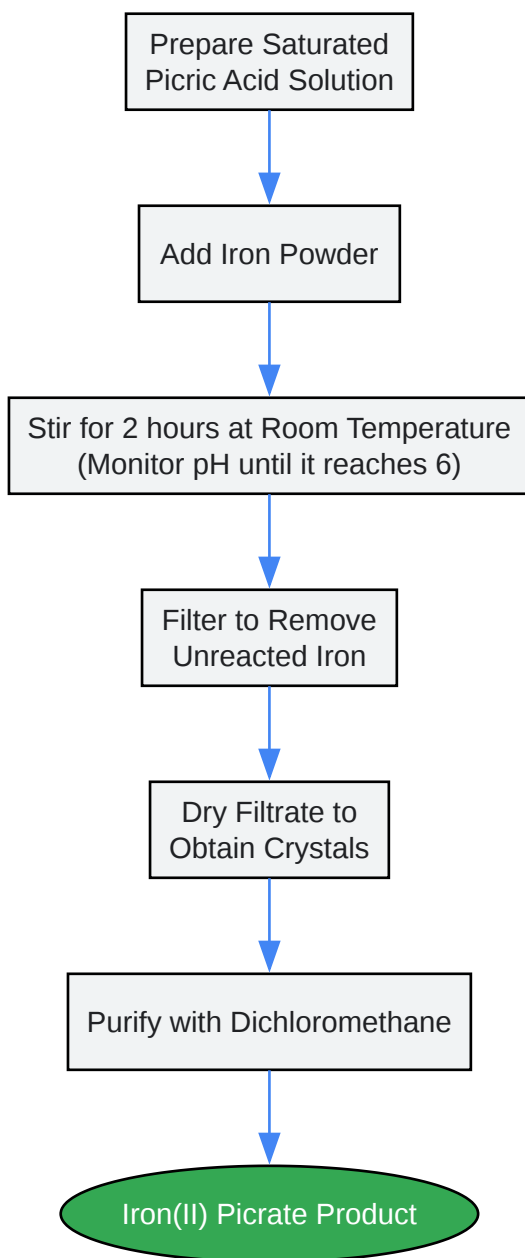
Visualizing the Synthesis and Workflow

The following diagrams illustrate the chemical reaction and the experimental workflow for the synthesis of iron(II) picrate.



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Caption: Reaction scheme for the synthesis of Iron(II) Picrate.



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Caption: Experimental workflow for Iron(II) Picrate synthesis.

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References

- 1. jes.or.jp [jes.or.jp]
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